SC-52012 antibody storage and stability best practices

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Compound of Interest	
Compound Name: SC-52012	
Cat. No.: B15603720	Get Quote

SC-52012 (IL-1β Antibody) Technical Support Center

This technical support guide provides detailed information on the optimal storage and stability practices for the **SC-52012** antibody, also known as IL-1β (11E5). Adhering to these guidelines is crucial for ensuring the antibody's performance and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the **SC-52012** antibody upon arrival?

A: Upon receiving the antibody, it should be stored immediately at 4°C in an upright position.[1] It is critical NOT to freeze this antibody, as freeze-thaw cycles can lead to denaturation and loss of activity.[1]

Q2: What is the shelf life of the **SC-52012** antibody?

A: The **SC-52012** antibody is stable for one year from the date of shipment when stored under the recommended conditions.[1] Always refer to the expiration date on the vial for specific lot information.

Q3: The antibody was accidentally left at room temperature for a few hours. Is it still usable?

A: While short-term exposure to room temperature is not ideal, it may not necessarily compromise the antibody's integrity. We recommend proceeding with your experiment but including both positive and negative controls to validate the antibody's performance. If you observe a significant decrease in signal or an increase in background noise, the antibody's activity may be compromised.

Q4: Can I aliquot the **SC-52012** antibody?

A: Aliquoting is generally not recommended for this antibody because the primary storage instruction is refrigeration at 4°C, not freezing. The formulation is designed for stability at this temperature, and aliquoting for the purpose of freezing would damage the antibody.

Q5: What are the components of the storage buffer for **SC-52012**?

A: The antibody is supplied in a solution of Phosphate-Buffered Saline (PBS) containing less than 0.1% sodium azide and 0.1% gelatin.[1] Sodium azide is a bacteriostatic agent to prevent microbial growth, while gelatin acts as a stabilizer.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
No or Weak Signal in Western Blot	Improper antibody storage (e.g., freezing).	Verify that the antibody has been consistently stored at 4°C. Use a new vial of the antibody if improper storage is suspected. Always run positive controls to confirm antibody activity.[1]
Antibody degradation due to age.	Check the expiration date on the vial. If expired, obtain a new lot of the antibody.	
High Background Noise	Non-specific binding.	This is less likely to be a storage issue but ensure proper blocking steps and antibody dilutions are used in your protocol.
Contamination of the antibody solution.	Ensure the vial cap is securely fastened and sterile techniques are used when handling the antibody. The presence of sodium azide should prevent most microbial growth.	
Inconsistent Results Between Experiments	Variations in storage conditions.	Maintain a consistent 4°C storage environment. Avoid placing the antibody vial in refrigerator door shelves where temperatures can fluctuate.
Repeated opening and closing of the vial.	Minimize the time the vial is at room temperature. After use, securely cap the vial and promptly return it to 4°C storage.	

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Quantitative Data Summary

Parameter	Specification
Product Name	IL-1β (11E5) Antibody
Catalog Number	sc-52012
Storage Temperature	4°C
Freezing	DO NOT FREEZE
Shelf Life	1 Year from Shipment Date
Formulation	100 µg/ml in PBS with < 0.1% sodium azide and 0.1% gelatin

Experimental Workflow & Storage Protocol

The following diagram illustrates the recommended workflow from receiving the antibody to its use in experiments, emphasizing the correct storage procedures.

Caption: Workflow for **SC-52012** antibody handling and storage.

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References

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